

5-Hexyl-2,2'-bithiophene chemical properties and structure

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Compound of Interest

Compound Name: 5-Hexyl-2,2'-bithiophene

Cat. No.: B061625

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5-Hexyl-2,2'-bithiophene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **5-Hexyl-2,2'-bithiophene**. This valuable building block is integral to the development of advanced organic electronic materials and novel therapeutic agents.

Chemical Properties and Structure

5-Hexyl-2,2'-bithiophene is an organic compound featuring a bithiophene core functionalized with a hexyl group. This substitution enhances its solubility in organic solvents, facilitating its use in solution-processable applications for organic electronics.

Table 1: General Chemical Properties of **5-Hexyl-2,2'-bithiophene**

Property	Value	Reference
CAS Number	173448-31-2	[1] [2] [3]
Molecular Formula	C ₁₄ H ₁₈ S ₂	[1] [2] [3]
Molecular Weight	250.42 g/mol	[1] [2] [3]
Appearance	Not explicitly stated, but bithiophene is a colorless solid.	[4]
Purity	95-97% (commercially available)	[1] [3]

Table 2: Physical Properties of **5-Hexyl-2,2'-bithiophene**

Property	Value	Reference
Melting Point	41 °C (for the related compound 2-hexylthiophene)	[5] [6]
Boiling Point	355 °C (lit.)	[3] [7]
Density	1.060 g/mL at 25 °C (lit.)	[3] [7]
Refractive Index (n _{20/D})	1.5890 (lit.)	[3] [7]
logP (o/w)	5.8 (predicted)	[8] [9]

Table 3: Solubility of **5-Hexyl-2,2'-bithiophene**

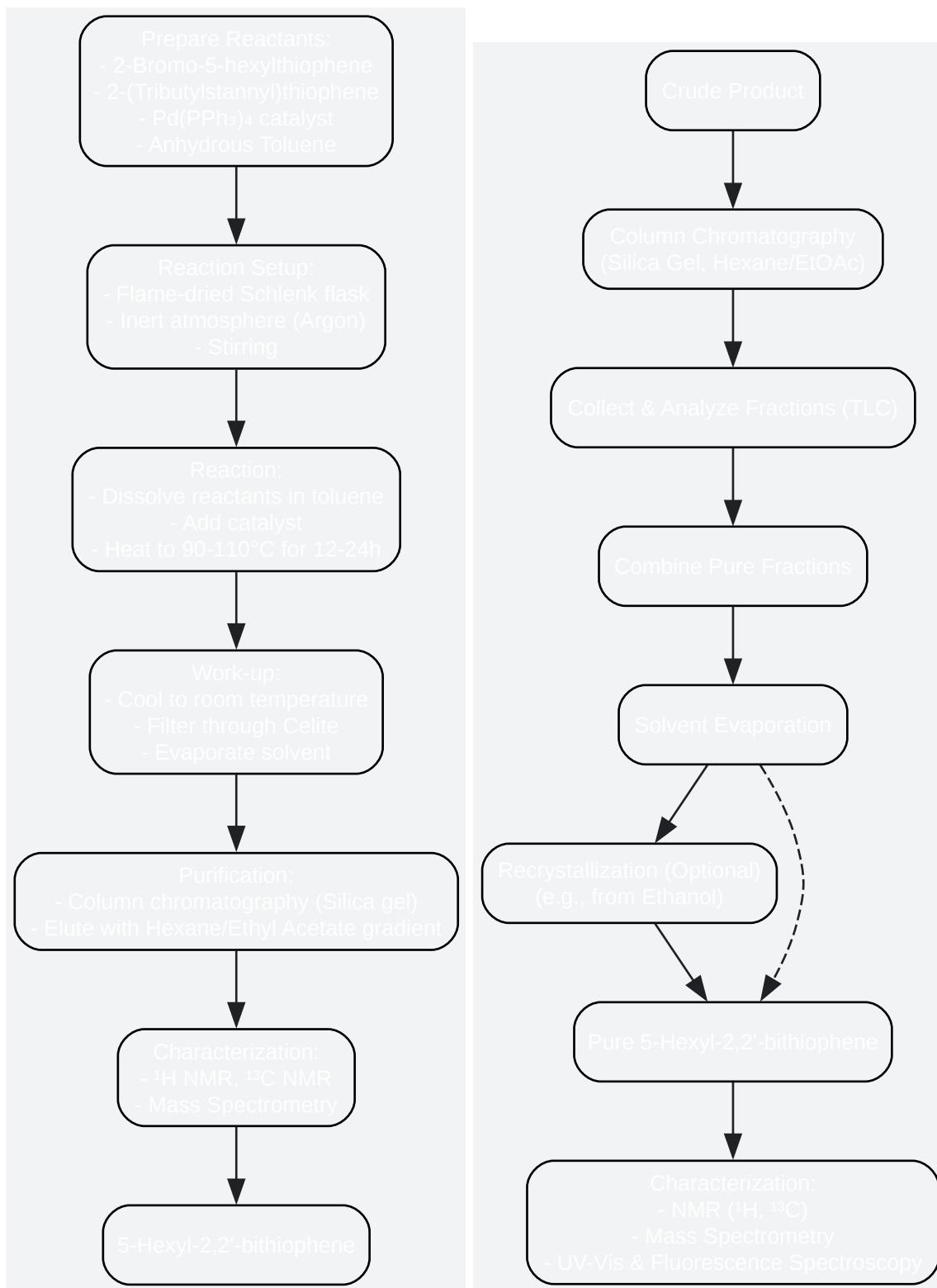
Solvent	Solubility	Reference
Alcohol	Soluble	[5][6]
Acetone	Partially Soluble	[10]
Chloroform	Partially Soluble	[10]
Tetrahydrofuran (THF)	Partially Soluble	[10]
Toluene	Partially Soluble	[10]

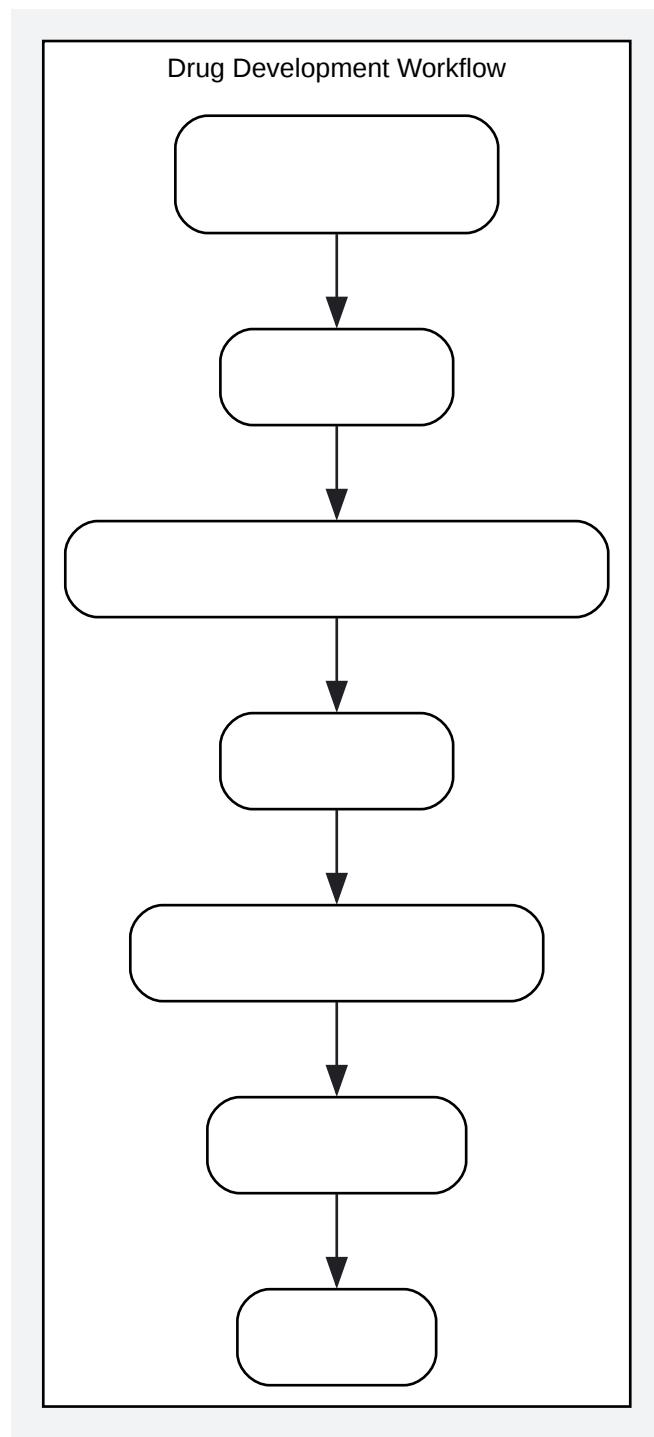
Table 4: Optical and Electronic Properties of **5-Hexyl-2,2'-bithiophene** and Related Compounds

Property	Value	Notes	Reference
UV-Vis Absorption (λ _{max})	~250-350 nm	In cyclohexane, attributed to π-π* transitions of the conjugated aromatic segment.	[11]
Fluorescence Emission (λ _{em})	402-455 nm	For related N,N'- disubstituted- dihydrophenazine derivatives in the solid state.	[11]
Fluorescence Quantum Yield (Φ _F)	Not available	-	
Ionization Potential	Not available	-	

Molecular Structure

The structure of **5-Hexyl-2,2'-bithiophene** consists of two thiophene rings linked at the 2 and 2' positions, with a hexyl group attached to the 5-position of one of the thiophene rings.



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